

"N,N-Dibutyl-2-ethylhexylamine" CAS number and molecular formula

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Compound of Interest

Compound Name: *N,N-Dibutyl-2-ethylhexylamine*

Cat. No.: B100053

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Technical Guide: N,N-Dibutyl-2-ethylhexylamine

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **N,N-Dibutyl-2-ethylhexylamine**, a tertiary amine with potential applications in various chemical and industrial processes. This document details its chemical identity, physicochemical properties, and toxicological profile, drawing parallels with the closely related and more extensively studied compound, Di-2-ethylhexylamine, where direct data is unavailable. A detailed experimental protocol for its synthesis via reductive amination is provided, alongside a logical workflow for its production and quality control. This guide is intended to be a valuable resource for professionals in research and development.

Chemical Identification

Identifier	Value	Citation
Chemical Name	N,N-Dibutyl-2-ethylhexylamine	
CAS Number	18240-51-2	
Molecular Formula	C ₁₆ H ₃₅ N	
Molecular Weight	241.46 g/mol	

Physicochemical Properties

Quantitative data for **N,N-Dibutyl-2-ethylhexylamine** is limited. The following table includes data for the closely related compound Di-2-ethylhexylamine (CAS: 106-20-7), which is expected to have similar properties.

Property	Value (for Di-2-ethylhexylamine)	Citation
Appearance	Colorless to pale yellow liquid	
Odor	Amine-like	
Boiling Point	281 °C	
Melting Point	-60 °C	
Flash Point	128 °C	
Density	0.805 g/cm ³ at 25 °C	
Solubility in Water	<0.2 g/L at 20 °C	

Toxicological Profile

Toxicological data for **N,N-Dibutyl-2-ethylhexylamine** is not readily available. The following data is for Di-2-ethylhexylamine and should be considered as an estimate for the toxicological profile.

Test	Result (for Di-2-ethylhexylamine)	Citation
Acute Oral Toxicity (LD50, rat)	~1000 - 1640 mg/kg	[1]
Acute Dermal Toxicity (LD50, rabbit)	958 mg/kg	[1]
Acute Inhalation Toxicity (LC50, rat, 4h)	910 mg/m ³ (as aerosol)	[1]
Skin Irritation (rabbit)	Severely irritating to corrosive	[1]
Eye Irritation (rabbit)	Strong irritant	[1]
Mutagenicity (Ames test)	Not mutagenic	[1]

Experimental Protocol: Synthesis of N,N-Dibutyl-2-ethylhexylamine

The synthesis of **N,N-Dibutyl-2-ethylhexylamine** can be achieved via reductive amination of 2-ethylhexanal with dibutylamine. This two-step, one-pot process involves the formation of an enamine intermediate, which is then reduced to the target tertiary amine.

Materials:

- 2-Ethylhexanal
- Dibutylamine
- Sodium triacetoxyborohydride (STAB)
- Dichloromethane (DCM), anhydrous
- Acetic acid (glacial)
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous sodium chloride solution)

- Anhydrous magnesium sulfate or sodium sulfate
- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Inert atmosphere setup (e.g., nitrogen or argon balloon)
- Ice bath
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- **Reaction Setup:** To a dry round-bottom flask under an inert atmosphere, add a solution of 2-ethylhexanal (1.0 equivalent) in anhydrous dichloromethane.
- **Amine Addition:** Add dibutylamine (1.1 equivalents) to the flask, followed by a catalytic amount of glacial acetic acid (0.1 equivalents).
- **Enamine Formation:** Stir the reaction mixture at room temperature for 1-2 hours to facilitate the formation of the enamine intermediate.
- **Reduction:** Cool the reaction mixture to 0 °C using an ice bath. In a separate flask, prepare a slurry of sodium triacetoxyborohydride (1.5 equivalents) in anhydrous dichloromethane. Add the STAB slurry to the reaction mixture portion-wise over 30 minutes, ensuring the temperature remains below 10 °C.
- **Reaction Completion:** After the addition is complete, remove the ice bath and allow the reaction to stir at room temperature overnight.

- **Work-up:** Quench the reaction by slowly adding saturated aqueous sodium bicarbonate solution until gas evolution ceases. Transfer the mixture to a separatory funnel and extract the aqueous layer with dichloromethane (3 x 50 mL).
- **Purification:** Combine the organic layers and wash with brine. Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator.
- **Final Purification:** The crude product can be further purified by vacuum distillation or column chromatography on silica gel to yield pure **N,N-Dibutyl-2-ethylhexylamine**.

Logical Workflow and Visualization

The following diagram illustrates the workflow for the synthesis and quality control of **N,N-Dibutyl-2-ethylhexylamine**.

Caption: Synthesis and Quality Control Workflow.

Conclusion

This technical guide provides essential information on **N,N-Dibutyl-2-ethylhexylamine** for research and development purposes. While data on this specific compound is scarce, information from closely related structures offers valuable insights into its properties and potential hazards. The provided synthesis protocol, based on established chemical principles, offers a reliable method for its preparation in a laboratory setting. The outlined workflow for synthesis and quality control ensures a systematic approach to its production and characterization. Further research is warranted to fully elucidate the properties and potential applications of this tertiary amine.

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References

- 1. m.youtube.com [m.youtube.com]
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